

protocol for preparing stable Oleoyl-d-lysine solutions for experiments

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Compound of Interest

Compound Name: Oleoyl-d-lysine

Cat. No.: B12391061

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Technical Support Center: Oleoyl-d-lysine

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to preparing and using stable **Oleoyl-d-lysine** solutions in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Oleoyl-d-lysine** and what is its primary mechanism of action?

A1: **Oleoyl-d-lysine** is a selective inhibitor of the glycine transporter 2 (GlyT2).^[1] GlyT2 is responsible for the reuptake of glycine from the synaptic cleft back into presynaptic neurons. By inhibiting this transporter, **Oleoyl-d-lysine** increases the concentration of glycine in the synapse, enhancing inhibitory neurotransmission. This mechanism is a promising therapeutic approach for managing chronic pain.^[2]

Q2: In what solvents is **Oleoyl-d-lysine** soluble?

A2: The solubility of **Oleoyl-d-lysine** (sodium salt) varies depending on the solvent. It is most soluble in organic solvents like ethanol and DMSO and has limited solubility in aqueous solutions like PBS. For specific concentrations, please refer to the data table below.

Q3: How should I store **Oleoyl-d-lysine** powder and its solutions?

A3: **Oleoyl-d-lysine** as a solid powder is stable for at least four years when stored at -20°C. Stock solutions in DMSO can be stored for up to two weeks at 4°C or for six months at -80°C. To maintain stability, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Q4: Can I use **Oleoyl-d-lysine** for in vivo animal studies?

A4: Yes, **Oleoyl-d-lysine** has been successfully used in in vivo studies, particularly in mouse models of neuropathic pain. It is typically administered via intraperitoneal (i.p.) injection.

Q5: What is the recommended working concentration for **Oleoyl-d-lysine** in cell culture experiments?

A5: The optimal working concentration will vary depending on the cell type and the specific experimental conditions. It is recommended to perform a dose-response curve to determine the ideal concentration for your assay. As a starting point, you can refer to published IC50 values for GlyT2 inhibition, which are in the nanomolar range.^[1]

Quantitative Data Summary

The following table summarizes the solubility and stability of **Oleoyl-d-lysine** (sodium salt).

Solvent	Solubility	Storage of Solution	Stability
DMSO	30 mg/mL	-80°C or -20°C	6 months at -80°C, 2 weeks at 4°C
Ethanol	50 mg/mL	-20°C	Data not readily available
DMF	10 mg/mL	-20°C	Data not readily available
PBS (pH 7.2)	0.25 mg/mL	4°C	Prone to precipitation; prepare fresh

Data compiled from supplier datasheets.^[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Oleoyl-d-lysine** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution for subsequent dilution for in vitro and in vivo experiments.

Materials:

- **Oleoyl-d-lysine** (sodium salt) powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Allow the **Oleoyl-d-lysine** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **Oleoyl-d-lysine** powder in a sterile microcentrifuge tube. The molecular weight of **Oleoyl-d-lysine** sodium salt is approximately 433.6 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 4.336 mg of the compound.
- Add the appropriate volume of sterile DMSO to the tube.
- Vortex the solution for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates. Gentle warming to 37°C can aid in dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Cell Culture Experiments

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium.

Materials:

- 10 mM **Oleoyl-d-lysine** stock solution in DMSO
- Pre-warmed sterile cell culture medium
- Sterile tubes

Procedure:

- Thaw an aliquot of the 10 mM **Oleoyl-d-lysine** stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations.
- Crucially, to avoid precipitation, add the DMSO stock solution to the culture medium dropwise while gently vortexing or swirling the tube.
- Ensure the final concentration of DMSO in the cell culture medium is non-toxic to your cells, typically below 0.5%.
- Prepare a vehicle control with the same final concentration of DMSO as your highest treatment concentration.
- Use the freshly prepared working solutions immediately for your experiments.

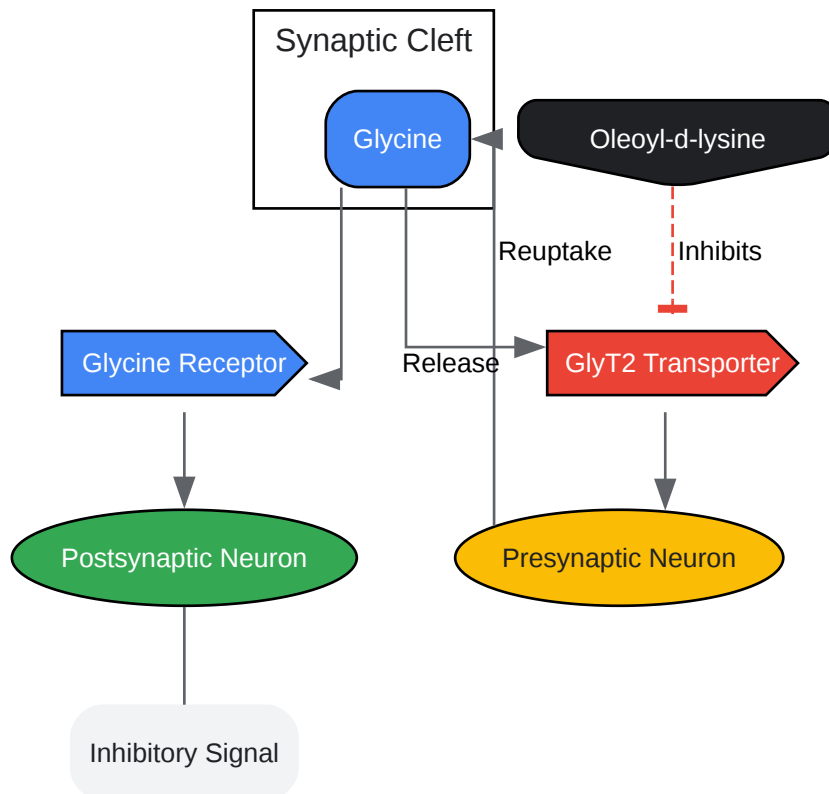
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous buffer or media	The compound has low aqueous solubility.	<ul style="list-style-type: none">- Perform serial dilutions in your aqueous buffer/media.- Add the DMSO stock solution dropwise to the aqueous solution while vortexing.- Consider using a carrier protein like BSA to improve solubility.
Inconsistent experimental results	<ul style="list-style-type: none">- Instability of the working solution.- Incomplete dissolution of the stock solution.	<ul style="list-style-type: none">- Prepare fresh working solutions for each experiment.- Ensure the stock solution is completely dissolved and clear before making dilutions.- Avoid repeated freeze-thaw cycles of the stock solution.
Cell toxicity observed	<ul style="list-style-type: none">- The final DMSO concentration is too high.- The concentration of Oleoyl-d-lysine is cytotoxic.	<ul style="list-style-type: none">- Ensure the final DMSO concentration in your assay is below 0.5%.- Perform a dose-response experiment to determine the optimal non-toxic concentration of Oleoyl-d-lysine.

Visualizations

Signaling Pathway of Oleoyl-d-lysine

Oleoyl-d-lysine Signaling Pathway

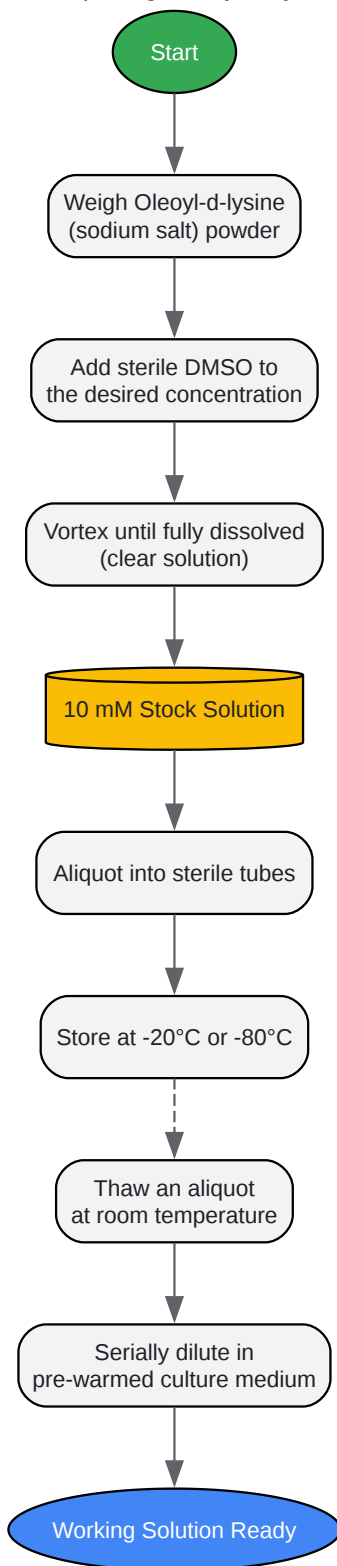


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Caption: Inhibition of GlyT2 by **Oleoyl-d-lysine** increases synaptic glycine.

Experimental Workflow: Solution Preparation

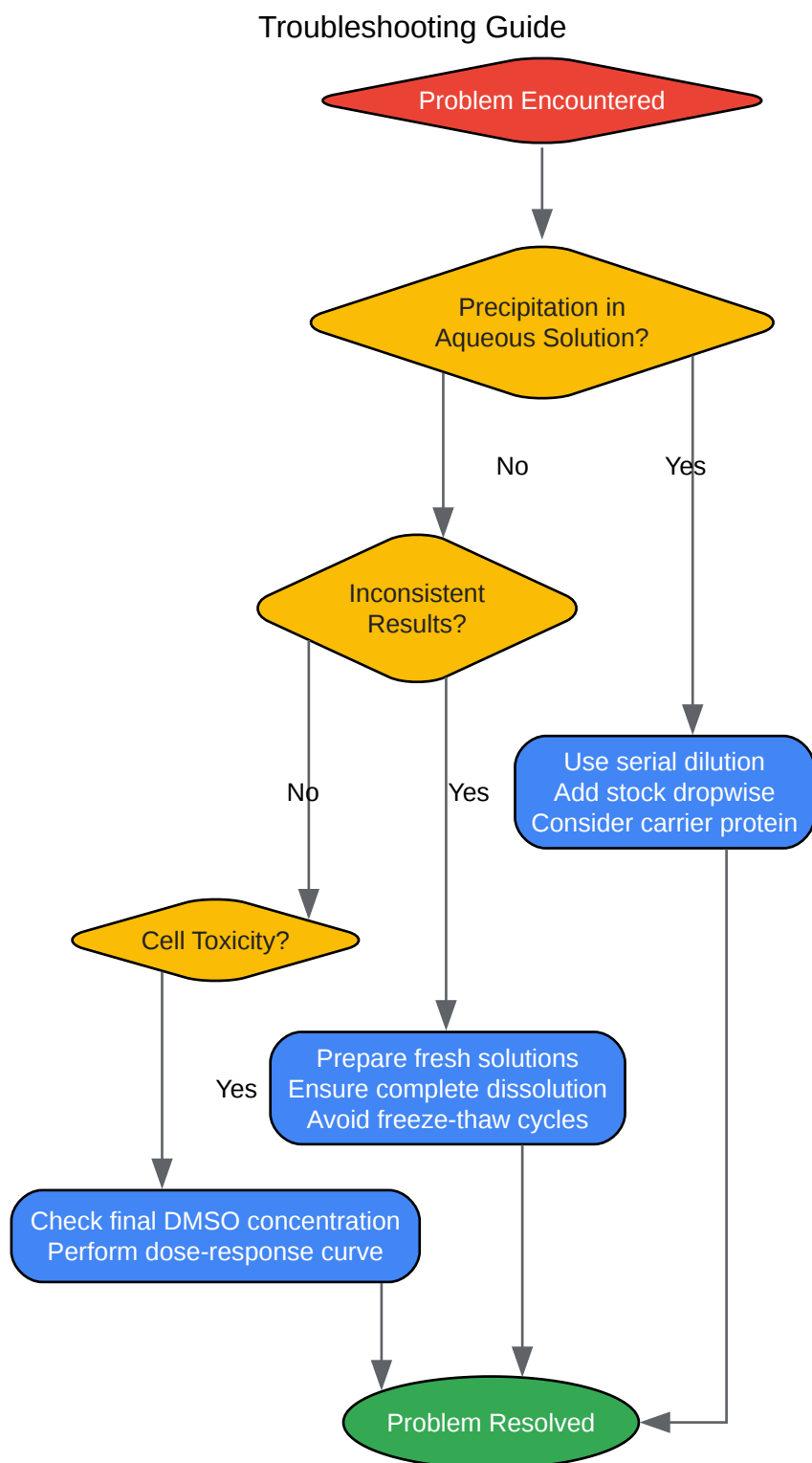
Workflow for Preparing Oleoyl-d-lysine Solutions



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Caption: Step-by-step workflow for preparing **Oleoyl-d-lysine** solutions.

Troubleshooting Logic



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Caption: A logical guide to troubleshooting common experimental issues.

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References

- 1. Cell Culture Academy [procellsystem.com]
- 2. What are GlyT2 inhibitors and how do they work? [synapse.patsnap.com]
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